

# safety and handling precautions for 1,2-bis(triethoxysilyl)ethane

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## Compound of Interest

Compound Name: 1,2-Bis(triethoxysilyl)ethane

Cat. No.: B100286

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## An In-depth Technical Guide to the Safety and Handling of 1,2-Bis(triethoxysilyl)ethane

This technical guide provides comprehensive safety and handling information for **1,2-bis(triethoxysilyl)ethane** (CAS Number: 16068-37-4), intended for researchers, scientists, and professionals in drug development and other scientific fields. This document outlines the material's hazards, safe handling procedures, emergency responses, and disposal considerations.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,2-bis(triethoxysilyl)ethane** is presented in the table below. This information is critical for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C14H34O6Si2
Molecular Weight	354.59 g/mol <a href="#">[1]</a>
Physical State	Liquid <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless <a href="#">[3]</a>
Boiling Point	119 °C <a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	113 °C (235.4 °F) - closed cup <a href="#">[1]</a> <a href="#">[3]</a>
Specific Gravity	0.958 g/cm³ <a href="#">[3]</a>
Refractive Index	n20/D 1.411 (lit.) <a href="#">[1]</a>

## Toxicological Data

**1,2-Bis(triethoxysilyl)ethane** is classified as toxic if swallowed and harmful in contact with skin.[\[2\]](#)[\[4\]](#)[\[5\]](#) It also causes serious eye irritation.[\[4\]](#)[\[5\]](#) Chronic exposure may have effects on the central nervous system due to the liberation of ethanol upon contact with water.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Toxicity Endpoint	Species	Route	Value	Classification
LD50	Rat	Oral	161 mg/kg <a href="#">[2]</a> <a href="#">[6]</a>	Acute Toxicity 3 (Oral) <a href="#">[2]</a>
LD50	Rabbit	Dermal	1971 mg/kg <a href="#">[2]</a> <a href="#">[6]</a>	Acute Toxicity 4 (Dermal) <a href="#">[2]</a>
Eye Irritation	-	-	-	Causes serious eye irritation <a href="#">[4]</a> <a href="#">[5]</a>

## Hazard Identification and Classification

This substance is classified as hazardous according to GHS/CLP regulations. The primary hazards are acute toxicity and eye irritation.

Hazard Class	Hazard Statement	Signal Word	Hazard Pictogram
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed[4][5]	Danger	GHS06 (Skull and crossbones)[2][4]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[4][5]	Danger	GHS06 (Skull and crossbones)[2][4]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation[4][5]	Danger	-

## Safety and Handling Precautions

Adherence to strict safety protocols is mandatory when handling **1,2-bis(triethoxysilyl)ethane** to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [4][5][6]
- Local exhaust ventilation should be provided to prevent the formation and accumulation of vapors.[2][5][6]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[2][4][5][6]

## Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical goggles. Contact lenses should not be worn.[2][6]
Skin Protection	Neoprene or nitrile rubber gloves.[2][6] Wear suitable protective clothing to prevent skin contact.[2][6]
Respiratory Protection	If inhalation of vapors is possible, a NIOSH-certified organic vapor respirator is recommended.[2][4][5]

## Hygiene Measures

- Wash hands thoroughly after handling the substance.[2][3][4][5]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2][3][4][5]
- Contaminated clothing should be removed and washed before reuse.[2][4][5][6]

## Storage and Disposal

Proper storage and disposal are crucial to prevent accidents and environmental contamination.

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3][4][5][6] Store away from heat, sparks, and open flames.[4][5] Incompatible materials include oxidizing agents.[2][4][5][6] The material is stable in sealed containers.[2][4][5] It decomposes slowly in contact with moist air or water, liberating ethanol.[4][5]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[4][5] Incineration is a recommended disposal method.[4][5] Do not dispose of waste into sewers.[4][5] Avoid release to the environment.[4][5]

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
If Swallowed	Immediately call a doctor.[4][5] Rinse mouth.[2][5] Do NOT induce vomiting.[3] This product reacts with water in the stomach to form ethanol.[2]
If on Skin	Wash with plenty of soap and water.[4][5] Take off contaminated clothing and wash it before reuse.[2][5]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5] If eye irritation persists, get medical advice/attention.[2][5]
If Inhaled	May cause irritation to the respiratory tract.[2][4][5][6] Remove to fresh air. If not breathing, give artificial respiration.[3]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, water fog, alcohol-resistant foam, carbon dioxide, and dry chemical.[2][4][5][6]
- Unsuitable Extinguishing Media: Do not use straight streams of water.[4][6]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[2][4][5][6]
- Protective Equipment: Firefighters should wear proper protective equipment, including respiratory protection.[2][4][5][6]

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[2][4][5] Wear appropriate personal protective equipment as described in Section 4.2.[2][4]
- Environmental Precautions: Prevent entry into sewers and public waters.[2][4][5]

- Methods for Cleaning Up: Contain any spills with dikes or absorbents to prevent migration.[2]  
[4][5] Clean up spills as soon as possible using an absorbent material to collect it.[2][4][5]

## Experimental Protocols

The toxicological data presented in this guide are typically generated following standardized test guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are representative methodologies for the key toxicological assessments.

### Acute Oral Toxicity (Representative Method based on OECD Guideline 423)

- Principle: The substance is administered orally to a group of fasted animals at a single dose level. The absence or presence of mortality in this group determines the next step.
- Animal Selection: Healthy, young adult rats are typically used.[7] Animals are fasted overnight prior to dosing.[8]
- Dose Administration: The test substance is administered by gavage using a stomach tube or a suitable intubation cannula.[9]
- Observations: Animals are observed for mortality, clinical signs of toxicity (such as changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days.[7]
- Pathology: A gross necropsy is performed on all animals at the end of the study.[8]
- Data Analysis: The LD50 is estimated based on the mortality observed at different dose levels.

### Acute Dermal Toxicity (Representative Method based on OECD Guideline 402)

- Principle: The test substance is applied to the skin of experimental animals in a single dose.
- Animal Selection: Young adult rats are commonly used.[10] The fur is clipped from the dorsal area of the trunk 24 hours before the test.[11]

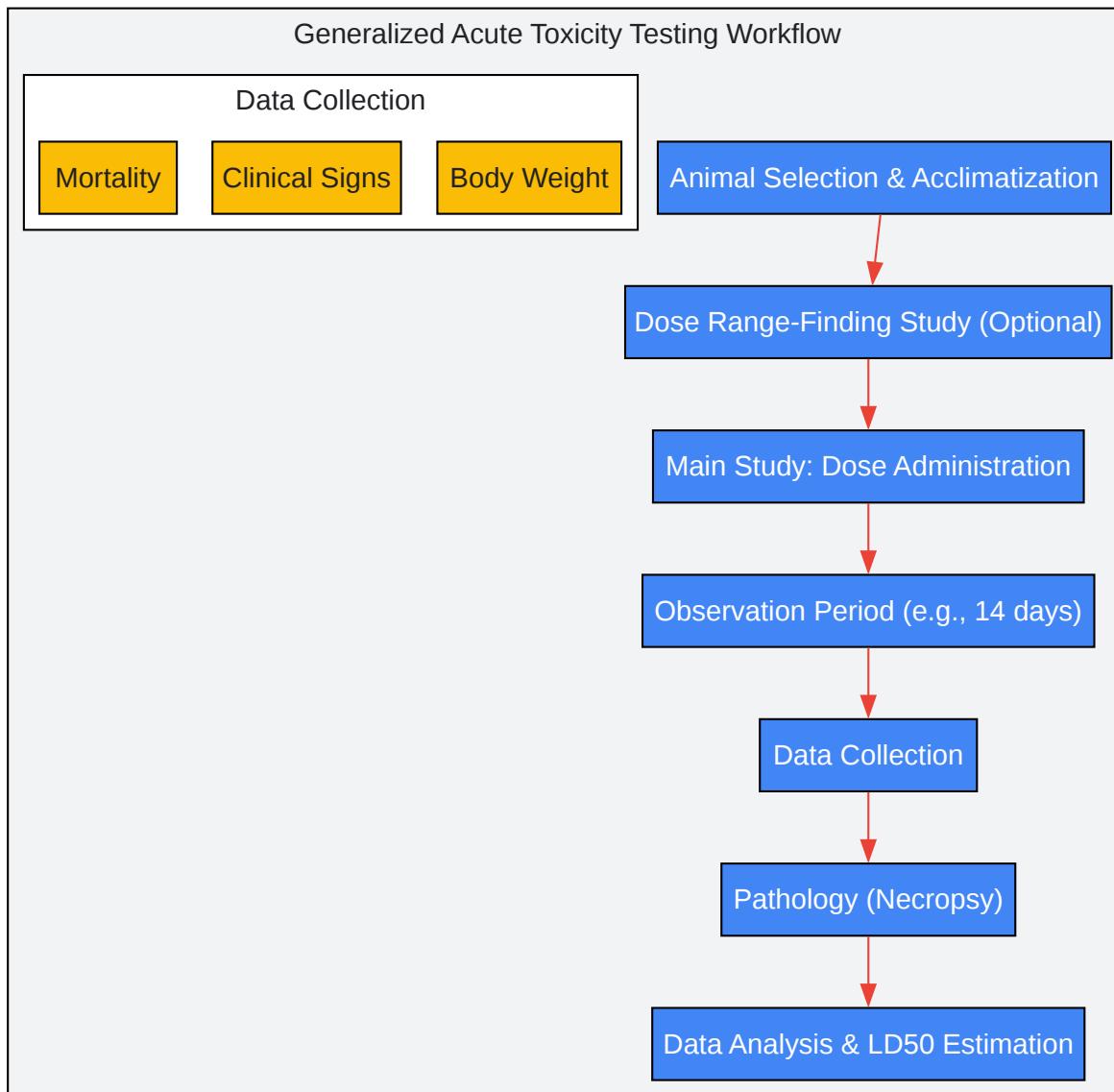
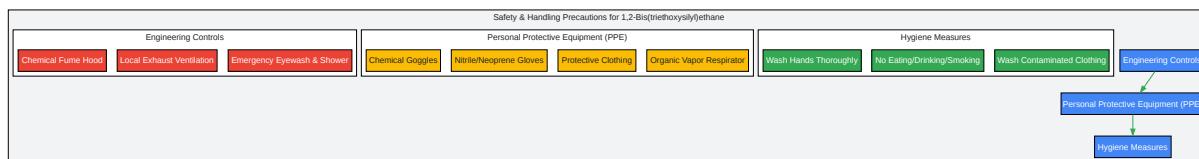
- Dose Administration: The substance is applied to an area of at least 10% of the body surface and held in contact with the skin with a porous gauze dressing for 24 hours.[10][12]
- Observations: Animals are observed for mortality and signs of toxicity for 14 days.[10] The application site is also examined for local skin reactions.[12]
- Data Analysis: The dermal LD50 is determined based on the observed mortality.

## Acute Eye Irritation/Corrosion (Representative Method based on OECD Guideline 405)

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal.[5] The untreated eye serves as a control.[5]
- Animal Selection: Healthy adult albino rabbits are the preferred species.[3]
- Procedure: The eye is examined at 1, 24, 48, and 72 hours after application.[5] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.[6]
- Observations: The reversibility of any observed effects is also assessed for up to 21 days.[3]
- Data Analysis: The scores for ocular lesions are used to classify the irritancy potential of the substance.

## Diagrams

## Safety and Handling Precaution Hierarchy



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)